

# Vatalanib stability in solution storage

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## Compound Focus: Vatalanib dihydrochloride

CAS No.: 212141-51-0

Cat. No.: S548163

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## Vatalanib Storage Stability Summary

Form	Recommended Storage Temperature	Stability Duration	Key Conditions & Notes
Lyophilized Powder	-20°C	24 months [1]	Keep desiccated and protect from light [1].
Solution in DMSO	-20°C	3 months [1]	Protect from light. Aliquot to avoid repeated freeze-thaw cycles [1].
Solution in DMSO	-80°C	6 months [2]	-
Solution in DMSO	-20°C	1 month [2]	-

## Handling and Reconstitution Guidelines

For optimal results, follow these protocols when handling Vatalanib:

- Reconstitution:** To prepare a 10 mM stock solution, reconstitute 5 mg of the lyophilized powder in 1.19 mL of DMSO [1]. The powder is also soluble in water at 100 mg/mL [1].

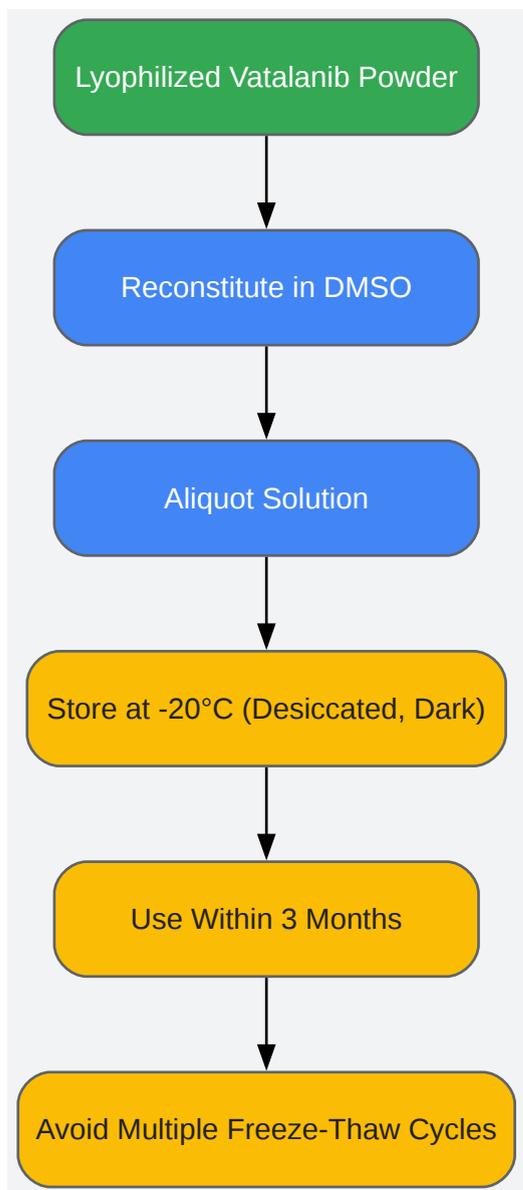
- **Aliquoting:** Once reconstituted, it is crucial to aliquot the solution into working volumes to prevent loss of potency from multiple freeze-thaw cycles [1].
- **General Handling:** Avoid inhalation and contact with skin or eyes. Use personal protective equipment and work in areas with appropriate exhaust ventilation [2].

## Troubleshooting Common Issues

Here are solutions to common problems researchers might encounter:

- **Problem: Precipitate Formation in Solution**
  - **Possible Cause & Solution:** This can occur if the solution is stored at too low a temperature or if the DMSO has absorbed moisture. Note that moisture-absorbing DMSO can reduce solubility [3]. Always use fresh, dry DMSO for reconstitution and store at the recommended temperatures. Before use, allow the frozen solution to warm gently and mix thoroughly.
- **Problem: Loss of Potency in Cellular Assays**
  - **Possible Cause & Solution:** The solution may have been stored for longer than the recommended stability period or undergone multiple freeze-thaw cycles. Ensure you are using a freshly prepared aliquot. Check the storage date and prepare new stock solutions if the stability period (e.g., 3 months at -20°C) has been exceeded [1].

For visual reference, the following diagram illustrates the core workflow for storing and handling Vatalanib solutions to maintain stability.



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## References

1. | Cell Signaling Technology Vatalanib [[cellsignal.com](https://www.cellsignal.com)]

2. Material Safety Data Sheet of Vatalanib | AbMole BioScience [abmole.com]

3. Vatalanib (PTK787) 2HCl | VEGFR inhibitor | Mechanism [selleckchem.com]

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